

-Methyl-D-Histidine Dihydrochloride: Structural Precision & Application Guide[1]

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Compound of Interest

Compound Name: *NT-methyl-D-histidine dihydrochloride*

CAS No.: 2137082-08-5

Cat. No.: B2383450

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Executive Summary & Core Identity

In the landscape of peptidomimetics and metabolic stability,

-methyl-D-histidine dihydrochloride represents a specialized scaffold.[1] Unlike its L-isomer—a well-documented biomarker for myofibrillar protein degradation—the D-isomer is primarily utilized in drug discovery to introduce proteolytic resistance and conformational constraints into peptide therapeutics.[1]

This guide provides the definitive physicochemical data, synthesis logic, and quality control protocols required to work with this compound, resolving the persistent nomenclature confusion between the

(tele) and

(pros) positions.

The Core Metric: Molecular Weight

Component	Formula	Contribution (g/mol)
Free Base		169.18
Counterion		72.92
Total MW		242.10

“

Critical Note on Stoichiometry: Commercial preparations of methylated histidines often vary between monohydrochloride and dihydrochloride forms.[2] The 242.10 g/mol value assumes a fully protonated imidazole ring and

-amine group (dihydrochloride), which is the most stable solid form for storage. Always verify the Certificate of Analysis (CoA) for water content (hydrates), as these salts are hygroscopic.

Structural Anatomy & Nomenclature Resolution

One of the most frequent sources of experimental error in histidine chemistry is the ambiguity in nitrogen numbering.[2] This guide adheres to the IUPAC standard, which supersedes the older biochemical numbering.

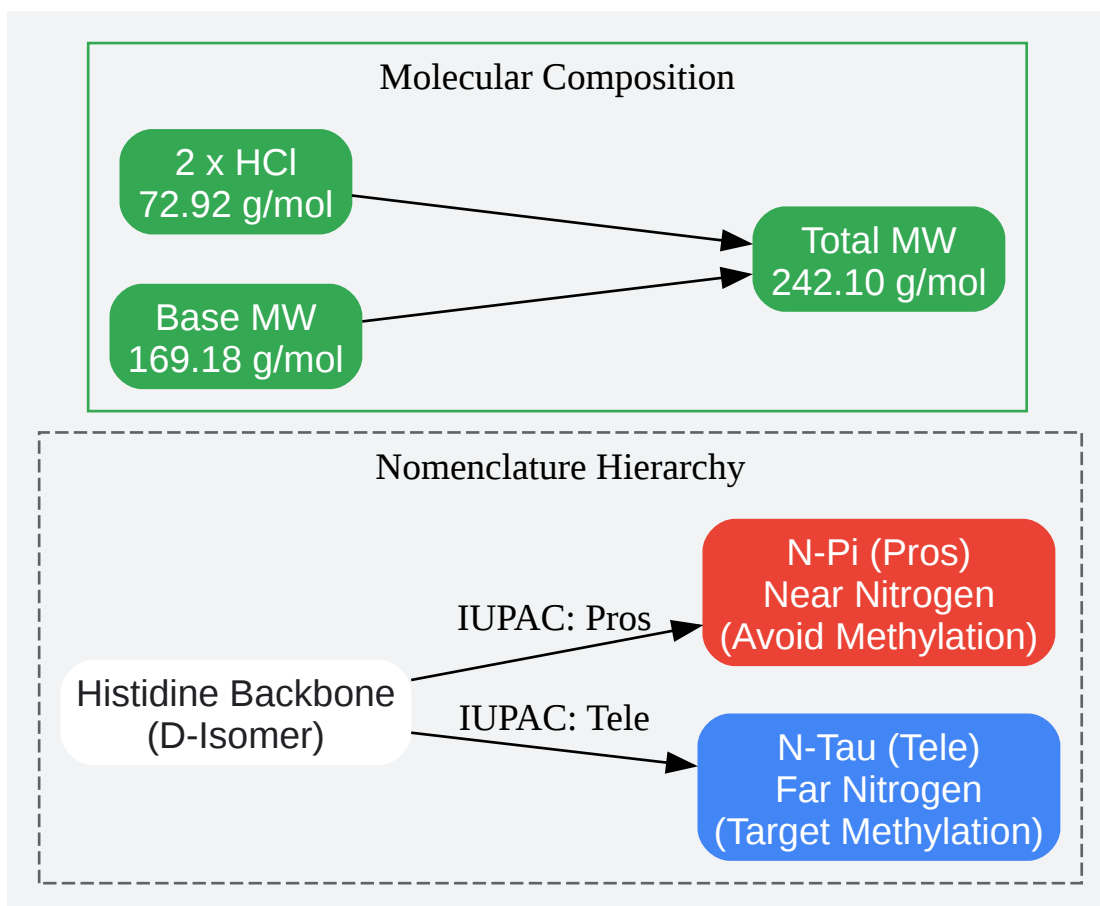
The (Tele) vs. (Pros) Distinction[2][3]

- (Tele): The nitrogen atom furthest from the alanine side chain. In older organic chemistry literature, this was often designated as
or
depending on the starting point, but IUPAC defines it clearly as
.
- (Pros): The nitrogen atom nearest to the alanine side chain.

For

-methyl-D-histidine, the methyl group is attached to the nitrogen remote from the chiral center.

[1]



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Figure 1: Structural hierarchy distinguishing the specific methylation site and molecular weight contributions.[1]

Synthesis & Experimental Handling

Because the D-isomer is less common than the L-isomer, it is often obtained via custom synthesis or specialized vendors.[1] The synthesis requires strict regiocontrol to prevent methylation at the more nucleophilic

-nitrogen or racemization of the

-carbon.[1]

Synthesis Logic (Regiocontrol)

Direct methylation of histidine often yields a mixture of

and

isomers.^[2] High-purity

-methyl-D-histidine is typically synthesized using the Trityl (Trt) protection strategy:

- Protection: The

nitrogen is sterically hindered or protected (e.g., with a Trityl group), forcing the methylating agent (Methyl Iodide/Dimethyl Sulfate) to attack the

position.^[2]

- Deprotection: Acidic removal of the Trityl group.^[2]
- Salt Formation: Treatment with concentrated HCl to form the stable dihydrochloride.^[2]

Preparation of Stock Solutions

Protocol: Reconstitution of Hygroscopic Salt

- Solvent: HPLC-grade Water or 0.1 M HCl (to maintain stability).
- Concentration: Typical stock is 100 mM.^[2]
 - Calculation: To prepare 10 mL of 100 mM stock, weigh 242.1 mg of the powder.
- Handling: The dihydrochloride salt is hygroscopic.^[2] Weighing must be performed quickly in a humidity-controlled environment or a glovebox.^[1] If the powder appears clumped or sticky, it has likely absorbed water, rendering the gravimetric MW calculation inaccurate. In such cases, determine the precise concentration via qNMR (Quantitative NMR).^[2]

Analytical Validation (QC)

Trustworthiness in data depends on validating the material identity.^[2] Do not rely solely on vendor labels for rare isomers.

Mass Spectrometry (LC-MS)

In Electrospray Ionization (ESI), the HCl counterions dissociate.^[2] You will detect the protonated base.^[2]

- Target m/z:

^[2]

- Mode: Positive Ion Mode (ESI+)
- Differentiation: MS alone cannot distinguish D vs. L or

vs.

isomers.^[2]

Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for confirming the methylation site.^[2]

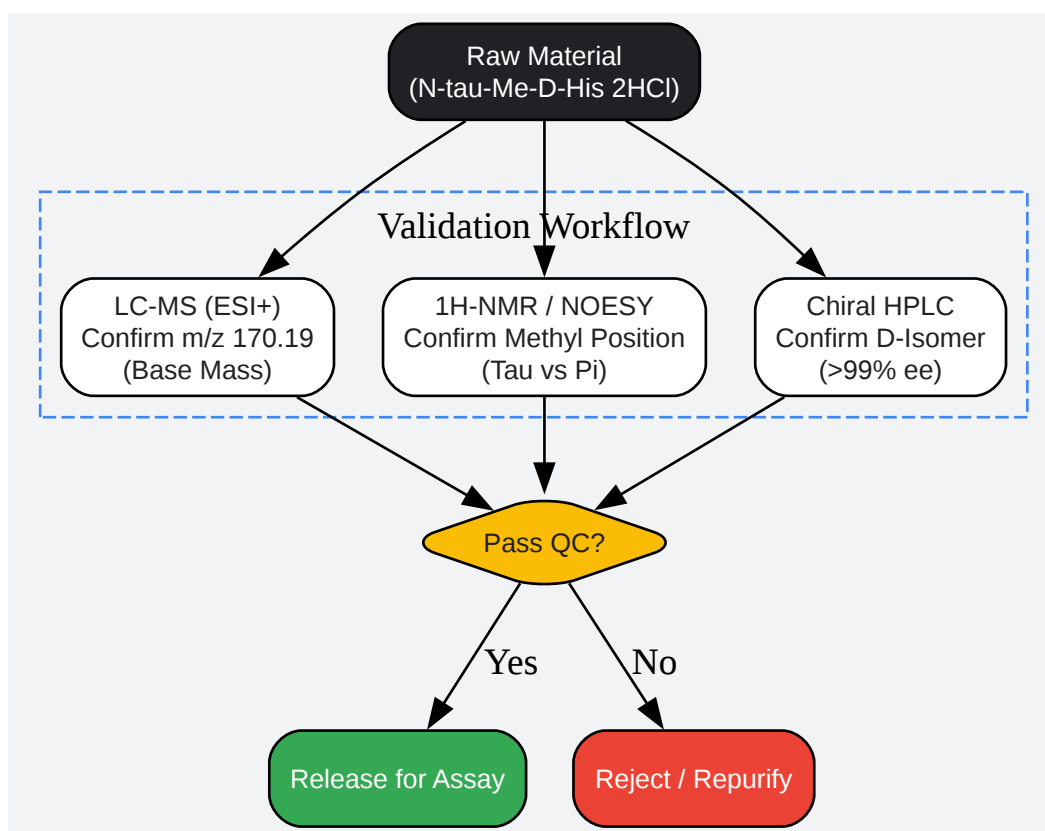
- Solvent:
- Key Signal: The N-Methyl group appears as a sharp singlet.^[1]
 - -Methyl:
ppm.^[1]
 - -Methyl:
ppm (Often slightly downfield, but shifts depend on pH).^[1]
- NOE (Nuclear Overhauser Effect): To definitively prove position, perform a NOESY experiment.^[2]
 - -Me will show NOE cross-peaks with the C2-H and the
/
protons of the side chain.^[1]

- -Me will show NOE cross-peaks only with the C2-H and C5-H (ring protons), but is too distant from the side chain to show strong interaction.[1]

Chiral HPLC (Isomer Purity)

To confirm D-enantiomeric purity (avoiding L-contamination):

- Column: Crown ether-based chiral columns (e.g., CROWNPAK CR-I(+)).[1][2]
- Mobile Phase: Perchloric acid (pH 1.0–2.0).[2]
- Detection: UV at 210 nm.[2]
- Expectation: The D-isomer typically elutes before the L-isomer on Crownpak CR(+) columns, but verify with a racemic standard.



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Figure 2: Quality Control decision tree for validating isomeric purity and salt stoichiometry.

Applications in Drug Development

Why use the D-isomer?

- **Proteolytic Stability:** Peptide bonds involving D-amino acids are generally resistant to endogenous proteases.[1] Incorporating -methyl-D-histidine into a peptide sequence can significantly extend the plasma half-life () of the therapeutic.[1]
- **Conformational Constraint:** The methyl group on the imidazole ring alters the hydrogen-bonding network and steric profile, potentially locking the peptide into a bioactive conformation (e.g., disrupting a helix or inducing a turn).[2]
- **Negative Control:** In biological assays, the D-isomer serves as an ideal negative control to prove that a biological effect is stereospecific (receptor-mediated) rather than a non-specific physicochemical effect.[1]

References

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